

Biodistribution and pharmacokinetics of AIF-NOTA-c-d-VAP

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Compound of Interest

Compound Name: AIF-NOTA-c-d-VAP

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An in-depth analysis of the biodistribution and pharmacokinetics of Aluminum Fluoride-18 labeled NOTA-conjugated c(RGDyK), a promising radiotracer for positron emission tomography (PET) imaging of $\alpha v \beta 3$ integrin expression.

Introduction

The $\alpha v \beta 3$ integrin is a key cell adhesion molecule involved in tumor angiogenesis, growth, and metastasis. Its overexpression in various cancer types makes it an attractive target for diagnostic imaging and targeted therapy. AIF-NOTA-c(RGDyK) is a radiolabeled peptide that specifically binds to $\alpha v \beta 3$ integrin, allowing for non-invasive visualization and quantification of its expression using PET. This document provides a comprehensive overview of the biodistribution and pharmacokinetic profile of this tracer, based on preclinical studies.

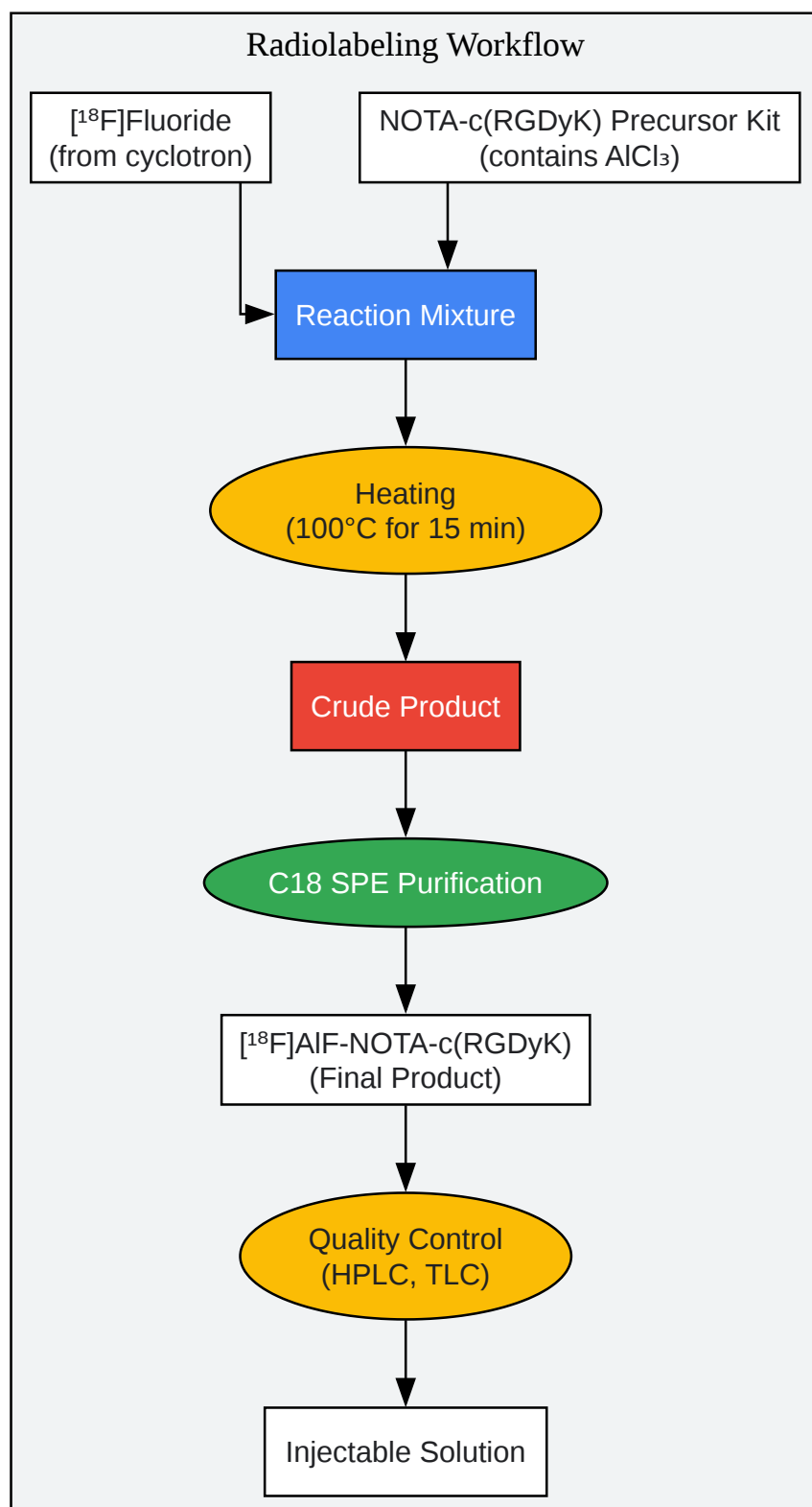
Radiolabeling and Quality Control

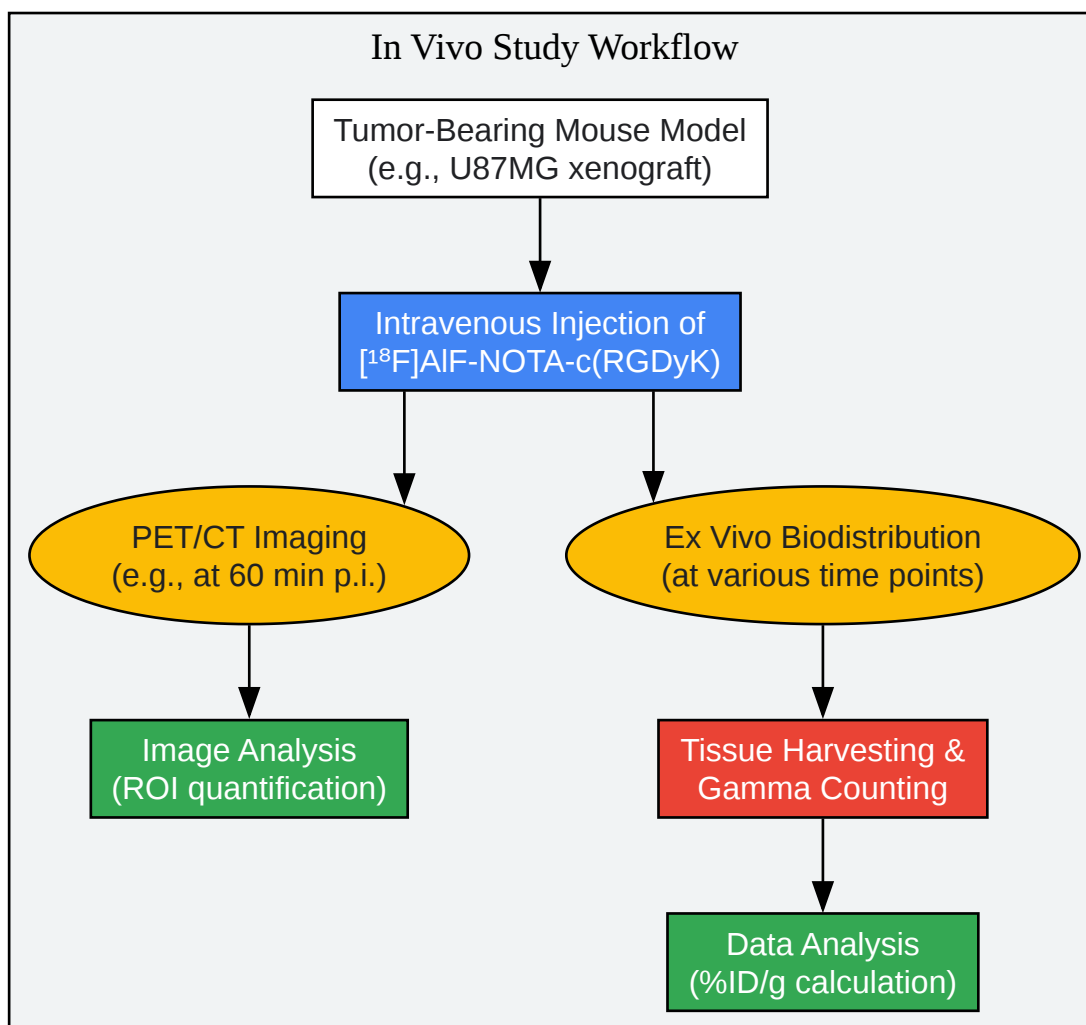
The synthesis of [^{18}F]AIF-NOTA-c(RGDyK) involves a one-step radiolabeling procedure.

Experimental Protocol: Radiolabeling of NOTA-c(RGDyK)

- Preparation: A lyophilized kit containing NOTA-c(RGDyK) precursor, buffers, and a source of aluminum (e.g., AlCl_3) is utilized.

- **Fluoride-18 Activation:** Aqueous [^{18}F]fluoride is produced via a cyclotron and is added to the reaction mixture.
- **Complexation:** The mixture is heated at 100°C for 15 minutes to facilitate the formation of the stable [^{18}F]AlF complex with the NOTA chelator conjugated to the c(RGDyK) peptide.
- **Purification:** The final product is purified using a C18 solid-phase extraction cartridge to remove unreacted [^{18}F]fluoride and other impurities.
- **Quality Control:** The radiochemical purity and identity of the final product are confirmed by radio-thin-layer chromatography (radio-TLC) and high-performance liquid chromatography (HPLC). The final product is dissolved in a physiologically compatible solution for injection.





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